

Chemical structure and molecular weight of (Rac)-Hydroxycotinine-d3

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Compound of Interest

Compound Name: (Rac)-Hydroxycotinine-d3

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(Rac)-Hydroxycotinine-d3: A Technical Overview

This guide provides a detailed technical overview of **(Rac)-Hydroxycotinine-d3**, a deuterated isotopologue of hydroxycotinine, a major metabolite of nicotine. This document is intended for researchers, scientists, and professionals in drug development and metabolic studies.

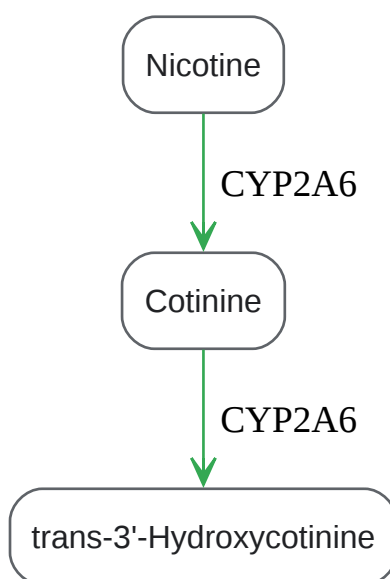
Chemical Identity and Properties

(Rac)-Hydroxycotinine-d3 is the racemic mixture of the deuterated form of 3'-hydroxycotinine. The deuterium atoms are typically located on the N-methyl group, providing a stable isotopic label for use in mass spectrometry-based applications.

Property	Value
Chemical Name	(Rac)-5-(pyridin-3-yl)-1-(trideuteriomethyl)pyrrolidin-2-one
Synonyms	(±)-3'-Hydroxycotinine-d3, (Rac)-3-Hydroxycotinine-d3
Molecular Formula	C ₁₀ H ₉ D ₃ N ₂ O ₂
Molecular Weight	195.25 g/mol [1]
Appearance	Varies (typically a solid or in solution)

Chemical Structure

The chemical structure of **(Rac)-Hydroxycotinine-d3** consists of a pyrrolidinone ring substituted with a pyridine ring and a hydroxyl group. The N-methyl group is labeled with three deuterium atoms.



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References

- 1. rac-Cotinine-d3 | 110952-70-0 | Benchchem [benchchem.com]
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